

Application Notes and Protocols: EOS-984 In Vitro T-Cell Proliferation Assay

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Compound of Interest

Compound Name: EOS-984

Cat. No.: B15571528

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Introduction

EOS-984 is a potent and selective inhibitor of the Equilibrative Nucleoside Transporter 1 (ENT1).[1] ENT1 is the primary transporter of adenosine into lymphocytes, and its inhibition by **EOS-984** prevents the intracellular accumulation of adenosine.[2] In the tumor microenvironment, high concentrations of adenosine suppress T-cell proliferation and effector functions. By blocking adenosine uptake, **EOS-984** restores T-cell activity, making it a promising candidate for cancer immunotherapy.[2] These application notes provide a detailed protocol for an in vitro T-cell proliferation assay to evaluate the efficacy of **EOS-984** in reversing adenosine-mediated immunosuppression.

Data Presentation

The following table summarizes the quantitative data on the inhibitory activity of **EOS-984** in various assay conditions.

Parameter	Value	Conditions
ENT1 Binding IC50	1.5 nM	---
T-cell Proliferation IC50	0.1 nM	0.2% HSA
T-cell Proliferation IC50	11 nM	2% HSA + 0.1% AAG
T-cell Proliferation IC50	7.5 nM	50% HS
ENT1 H3-uridine uptake IC50	2 nM	---
ENT2 adenosine uptake IC50	350 nM	---

HSA: Human Serum Albumin, AAG: Alpha-1-Acid Glycoprotein, HS: Human Serum[1]

Experimental Protocols

In Vitro T-Cell Proliferation Assay Using CFSE

This protocol describes a method to assess the ability of **EOS-984** to rescue T-cell proliferation from adenosine-induced suppression using carboxyfluorescein succinimidyl ester (CFSE) dye dilution measured by flow cytometry.

Materials:

- Human Peripheral Blood Mononuclear Cells (PBMCs)
- RosetteSep™ Human T Cell Enrichment Cocktail (or similar)
- Ficoll-Paque PLUS
- RPMI-1640 medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- L-glutamine
- Human IL-2

- Anti-human CD3 antibody (clone OKT3)
- Anti-human CD28 antibody (clone CD28.2)
- Adenosine
- **EOS-984**
- CFSE (Carboxyfluorescein succinimidyl ester)
- Phosphate Buffered Saline (PBS)
- 96-well round-bottom culture plates
- Flow cytometer

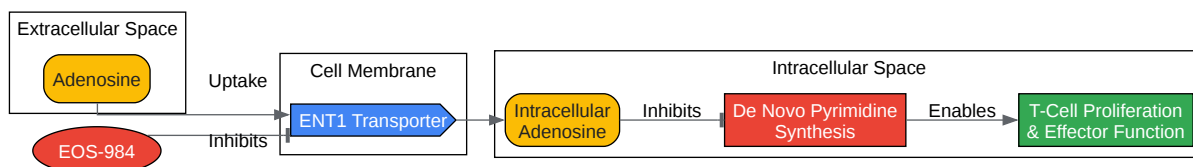
Procedure:

- Isolation of Human T-Cells:
 - Isolate PBMCs from healthy donor blood using Ficoll-Paque density gradient centrifugation.
 - Enrich for T-cells using a negative selection kit such as RosetteSep™ Human T Cell Enrichment Cocktail according to the manufacturer's protocol.
- CFSE Labeling:
 - Wash the enriched T-cells with PBS.
 - Resuspend the cells at a concentration of $1-10 \times 10^6$ cells/mL in pre-warmed PBS.
 - Add CFSE to a final concentration of 1-5 μ M and incubate for 10-15 minutes at 37°C, protected from light.
 - Quench the staining by adding 5 volumes of ice-cold complete RPMI-1640 medium (supplemented with 10% FBS, penicillin-streptomycin, and L-glutamine).
 - Incubate for 5 minutes on ice.

- Wash the cells twice with complete RPMI-1640 medium to remove excess CFSE.
- Cell Culture and Treatment:
 - Resuspend the CFSE-labeled T-cells in complete RPMI-1640 medium at a concentration of 1×10^6 cells/mL.
 - Prepare a serial dilution of **EOS-984** in complete RPMI-1640 medium.
 - In a 96-well round-bottom plate, add the following to triplicate wells:
 - CFSE-labeled T-cells (1×10^5 cells/well).
 - Anti-CD3/CD28 antibodies for T-cell stimulation (e.g., 1 μ g/mL plate-bound anti-CD3 and 1 μ g/mL soluble anti-CD28).
 - Adenosine to a final concentration that induces immunosuppression (e.g., 10-50 μ M).
 - Varying concentrations of **EOS-984**.
 - Include appropriate controls: unstimulated cells, stimulated cells without adenosine, and stimulated cells with adenosine but without **EOS-984**.
 - Incubate the plate at 37°C in a humidified 5% CO₂ incubator for 4-5 days.
 - Add human IL-2 (e.g., 20 U/mL) on day 2 of culture.
- Flow Cytometry Analysis:
 - After the incubation period, harvest the cells.
 - Wash the cells with PBS containing 2% FBS.
 - Acquire the samples on a flow cytometer, measuring the CFSE fluorescence in the FITC channel.
 - Analyze the data by gating on the live lymphocyte population and examining the CFSE dilution profile. Proliferation is indicated by the appearance of successive peaks with reduced fluorescence intensity.

Visualizations

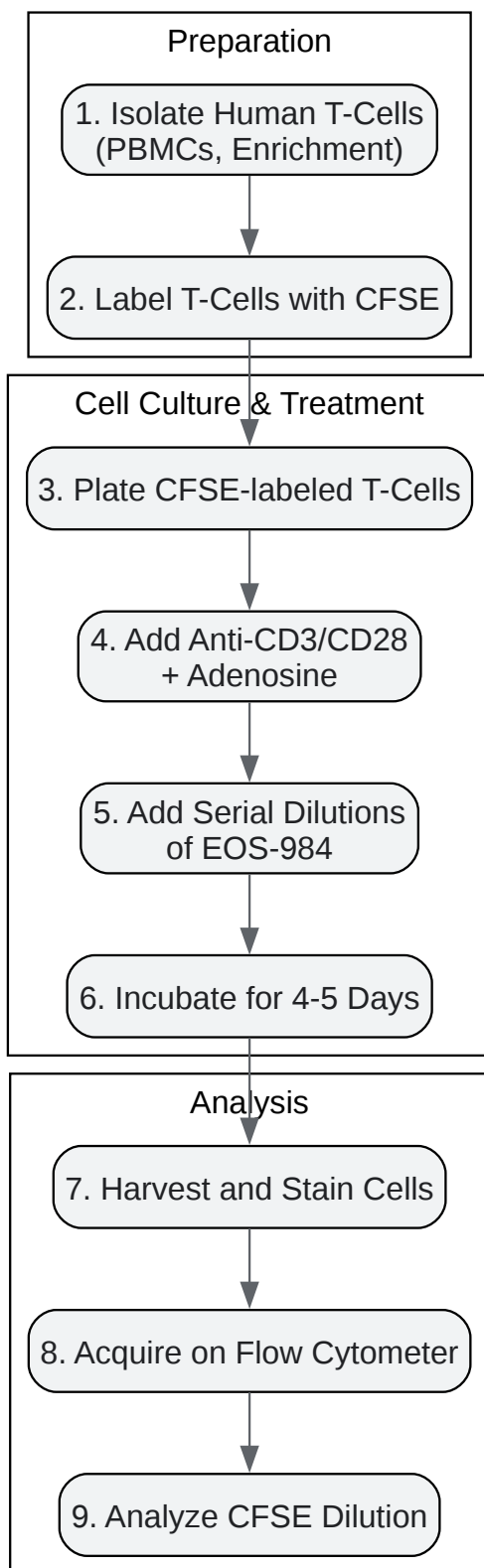
EOS-984 Signaling Pathway



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Caption: **EOS-984** inhibits the ENT1 transporter, blocking adenosine uptake and restoring T-cell function.

Experimental Workflow for T-Cell Proliferation Assay



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Caption: Workflow for the in vitro T-cell proliferation assay to evaluate **EOS-984** efficacy.

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References

- 1. Itheos Therapeutics presents work behind discovery of EOS-984, a potentially first-in-class ENT1 inhibitor | BioWorld [bioworld.com]
- 2. sec.gov [sec.gov]
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